

A Comprehensive Spectroscopic Guide to 1-Chloro-1-methylcyclopropane

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Compound of Interest

Compound Name: 1-Chloro-1-methylcyclopropane

CAS No.: 50915-28-1

Cat. No.: B13967508

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Abstract

This technical guide provides a detailed analysis of the spectroscopic data for **1-chloro-1-methylcyclopropane**, a key building block in synthetic organic chemistry. Aimed at researchers, scientists, and professionals in drug development, this document synthesizes predicted and available spectral data for Proton Nuclear Magnetic Resonance (^1H NMR), Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). The guide offers in-depth interpretations of expected spectral features, supported by data from analogous compounds and established spectroscopic principles. Methodologies for data acquisition and visual representations of molecular structure and fragmentation pathways are also presented to provide a comprehensive resource for the characterization of this important molecule.

Introduction

1-Chloro-1-methylcyclopropane is a halogenated cycloalkane with significant utility in organic synthesis. Its strained three-membered ring and the presence of a quaternary, chlorine-bearing carbon atom make it a versatile intermediate for the introduction of the methylcyclopropyl moiety and for the construction of more complex molecular architectures. Accurate and thorough spectroscopic characterization is paramount for confirming the identity and purity of this compound in research and development settings. This guide provides a detailed examination of its expected spectroscopic signatures.

Molecular Structure and Symmetry

A clear understanding of the molecular structure is fundamental to interpreting its spectroscopic data. **1-Chloro-1-methylcyclopropane** possesses a C_s point group symmetry. This has direct implications for the number of unique signals observed in its NMR spectra.

Figure 1: 2D representation of **1-Chloro-1-methylcyclopropane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. Due to the absence of direct experimental NMR data in the public domain, the following sections provide a detailed prediction based on established principles

and data from analogous structures.

¹H NMR Spectroscopy

The proton NMR spectrum of **1-chloro-1-methylcyclopropane** is expected to show two distinct signals corresponding to the methyl and the cyclopropyl protons.

Table 1: Predicted ¹H NMR Spectral Data for **1-Chloro-1-methylcyclopropane**

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~1.5 - 1.8	Singlet	3H	-CH ₃	The methyl protons are deshielded by the adjacent chlorine atom. The absence of adjacent protons results in a singlet.
~0.8 - 1.2	Multiplet	4H	Cyclopropyl CH ₂	The cyclopropyl protons are expected to appear upfield due to the ring current effect of the cyclopropane ring[1][2]. The protons on C2 and C3 are diastereotopic and will exhibit complex splitting patterns due to geminal and cis/trans coupling.

Expert Insights: The upfield chemical shift of cyclopropyl protons is a characteristic feature arising from the unique electronic structure of the three-membered ring, which induces a shielding magnetic field[1][2]. The exact chemical shifts of the cyclopropyl protons will be influenced by the electronegativity of the chlorine atom and the anisotropic effects of the C-Cl and C-C bonds.

¹³C NMR Spectroscopy

The proton-decoupled ¹³C NMR spectrum is predicted to show three signals, corresponding to the three non-equivalent carbon atoms in the molecule.

Table 2: Predicted ¹³C NMR Spectral Data for **1-Chloro-1-methylcyclopropane**

Chemical Shift (δ , ppm)	Assignment	Rationale
~55 - 65	C1 (Quaternary)	The carbon atom bonded to the chlorine atom will be significantly deshielded due to the electronegativity of chlorine.
~20 - 30	C2 & C3 (CH ₂)	The two methylene carbons of the cyclopropane ring are equivalent due to the plane of symmetry and will appear as a single peak. Their chemical shift is expected to be in the typical range for substituted cyclopropanes.
~25 - 35	-CH ₃	The methyl carbon's chemical shift will be influenced by the alpha-substitution of the chlorine atom.

Causality in Experimental Choices: When acquiring a ¹³C NMR spectrum for this compound, a sufficient number of scans would be necessary to obtain a good signal-to-noise ratio for the quaternary carbon (C1), which typically has a longer relaxation time and no Nuclear Overhauser Enhancement (NOE).

Infrared (IR) Spectroscopy

The IR spectrum provides information about the functional groups present in a molecule. For **1-chloro-1-methylcyclopropane**, the key vibrational modes are associated with the C-H, C-C, and C-Cl bonds.

Table 3: Predicted IR Absorption Bands for **1-Chloro-1-methylcyclopropane**

Wavenumber (cm ⁻¹)	Intensity	Assignment	Rationale
~3100 - 3000	Medium	Cyclopropyl C-H stretch	The C-H bonds on a cyclopropane ring typically absorb at a higher frequency than those in alkanes due to the increased s-character of the C-H bonds[3].
~2980 - 2850	Medium-Strong	Methyl C-H stretch	Characteristic stretching vibrations for a methyl group.
~1450	Medium	CH ₂ scissoring	Bending vibration of the cyclopropyl methylene groups.
~1020	Medium	Cyclopropane ring deformation	A characteristic "ring breathing" vibration of the cyclopropane ring.
~850 - 550	Strong	C-Cl stretch	The carbon-chlorine stretching vibration is expected to be strong and fall within this range[4][5].

Experimental Protocol: Attenuated Total Reflectance (ATR) IR Spectroscopy

- Sample Preparation: Place a small drop of neat **1-chloro-1-methylcyclopropane** directly onto the ATR crystal.
- Data Acquisition: Collect the spectrum over a range of 4000-400 cm^{-1} .
- Background Correction: A background spectrum of the clean ATR crystal should be recorded and subtracted from the sample spectrum.
- Data Analysis: Identify and label the significant absorption peaks.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification.

Molecular Ion and Isotopic Pattern

The molecular ion peak ($[M]^+$) is expected at m/z 90 for the ^{35}Cl isotope and at m/z 92 for the ^{37}Cl isotope. Due to the natural abundance of chlorine isotopes ($^{35}\text{Cl}:^{37}\text{Cl} \approx 3:1$), the M and M+2 peaks should appear in an approximate 3:1 intensity ratio, which is a characteristic signature for a monochlorinated compound.

Fragmentation Pattern

Electron ionization (EI) of **1-chloro-1-methylcyclopropane** is expected to induce fragmentation through various pathways. The NIST Mass Spectrometry Data Center reports the most significant peaks at m/z 55, 41, and 39[6].

Table 4: Key Mass Spectral Fragments for **1-Chloro-1-methylcyclopropane**

m/z	Proposed Fragment	Rationale
92	$[\text{C}_4\text{H}_7^{37}\text{Cl}]^+$	Molecular ion (M+2)
90	$[\text{C}_4\text{H}_7^{35}\text{Cl}]^+$	Molecular ion (M)
55	$[\text{C}_4\text{H}_7]^+$	Loss of a chlorine radical ($\bullet\text{Cl}$). This is often a favorable fragmentation pathway for alkyl halides.
41	$[\text{C}_3\text{H}_5]^+$	Likely the allyl cation, formed via ring-opening and rearrangement after the loss of a methyl and a chlorine radical, or direct fragmentation of the cyclopropyl ring.
39	$[\text{C}_3\text{H}_3]^+$	Further loss of H_2 from the $[\text{C}_3\text{H}_5]^+$ fragment.

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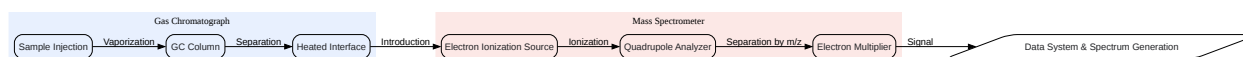
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F1 [label="[C4H7]+·\nm/z 55"];
F2 [label="[C3H5]+·\nm/z 41"];
F3 [label="[C3H3]+·\nm/z 39"];

M -> F1 [label="- •Cl"];
F1 -> F2 [label="- CH2 (rearrangement)"];
F2 -> F3 [label="- H2"];
}

```

Figure 2: Proposed fragmentation pathway for **1-Chloro-1-methylcyclopropane**.

Experimental Workflow: Gas Chromatography-Mass Spectrometry (GC-MS)



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Figure 3: A typical workflow for GC-MS analysis.

Conclusion

This technical guide provides a comprehensive overview of the expected spectroscopic characteristics of **1-chloro-1-methylcyclopropane**. While experimental spectra are not readily available in public databases, the predictions based on established chemical principles and data from analogous compounds offer a robust framework for the identification and characterization of this molecule. The provided tables, diagrams, and experimental protocols are intended to be a valuable resource for scientists and researchers working with this versatile synthetic intermediate.

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